

Application Notes: Myricetin 3-O-Glucoside for Advanced Cosmetic Formulations

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Compound of Interest

Compound Name: Myricetin 3-O-Glucoside

Cat. No.: B106930

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Introduction

Myricetin 3-O-Glucoside is a flavonoid glycoside, a natural compound found in various plants. It is the 3-O-glucoside derivative of Myricetin. Myricetin and its glycosides are recognized for their potent antioxidant, anti-inflammatory, and anti-aging properties, making them highly valuable active ingredients for cosmetic and dermatological applications.^{[1][2]} These properties help protect the skin from environmental stressors like UV radiation and pollution, which contribute to premature aging. While much of the detailed mechanistic research has been conducted on the aglycone form, Myricetin, the foundational activities are retained in its glycoside forms. The addition of a glucose moiety can improve solubility and stability, enhancing its utility in cosmetic formulations.

Mechanism of Action

Myricetin 3-O-Glucoside is believed to exert its beneficial effects on the skin through several key mechanisms, primarily extrapolated from studies on Myricetin and its closely related glycosides like Myricetin 3-O-galactoside.

- **Antioxidant Activity:** The compound is a powerful free radical scavenger, capable of neutralizing reactive oxygen species (ROS) generated by UV exposure and pollution. This action helps prevent oxidative damage to cellular components like lipids, proteins, and DNA, thereby mitigating a primary cause of skin aging.^[2]

- **Anti-inflammatory Effects:** Myricetin derivatives have been shown to suppress key inflammatory pathways in skin cells. They can inhibit the activation of nuclear factor-kappa B (NF-κB) and downregulate mitogen-activated protein kinase (MAPK) signaling pathways (p38, ERK, JNK).[3][4][5] This leads to a reduction in the production of pro-inflammatory mediators such as cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF-α), and various interleukins (ILs), calming irritated skin and reducing redness.[3][4]
- **Anti-Aging and Skin Brightening:**
 - **Collagenase Inhibition:** Myricetin and its glycosides inhibit the activity of matrix metalloproteinases (MMPs), particularly MMP-1 (collagenase), which are enzymes that degrade collagen and elastin in the dermal matrix.[3][6] By preserving the integrity of the extracellular matrix, **Myricetin 3-O-Glucoside** can help maintain skin firmness and elasticity, reducing the appearance of fine lines and wrinkles.
 - **Tyrosinase Inhibition:** Flavonoids, including Myricetin derivatives, can inhibit the enzyme tyrosinase, which is critical for melanin production.[7] By modulating melanogenesis, **Myricetin 3-O-Glucoside** can help to reduce hyperpigmentation, even out skin tone, and contribute to a brighter complexion.

Quantitative Data Summary

The following tables summarize key quantitative data from studies on Myricetin and its glycoside derivatives. This data provides a benchmark for the expected efficacy of **Myricetin 3-O-Glucoside** in cosmetic applications.

Table 1: Antioxidant Activity

Compound	Assay	IC50 Value	Reference
Myricetin	DPPH Radical Scavenging	~2.5 µg/mL	[8]
Myricetin	ABTS Radical Scavenging	~1.9 µg/mL	[8]

| Myricetin-3-O-galactoside | DPPH Radical Scavenging | 11.7 µM |[9] |

Table 2: Enzyme Inhibition Activity

Compound	Enzyme Inhibited	IC50 Value	Reference
Myricetin-3-O-α-L-rhamnopyranoside	Tyrosinase	0.12 \pm 0.002 mM	[7]
Quercetin (structurally similar)	Tyrosinase	44.38 \pm 0.13 μ M	[10]

| Myricetin | Cathepsin K (Collagenase) | 585.3 μ M |[11] |

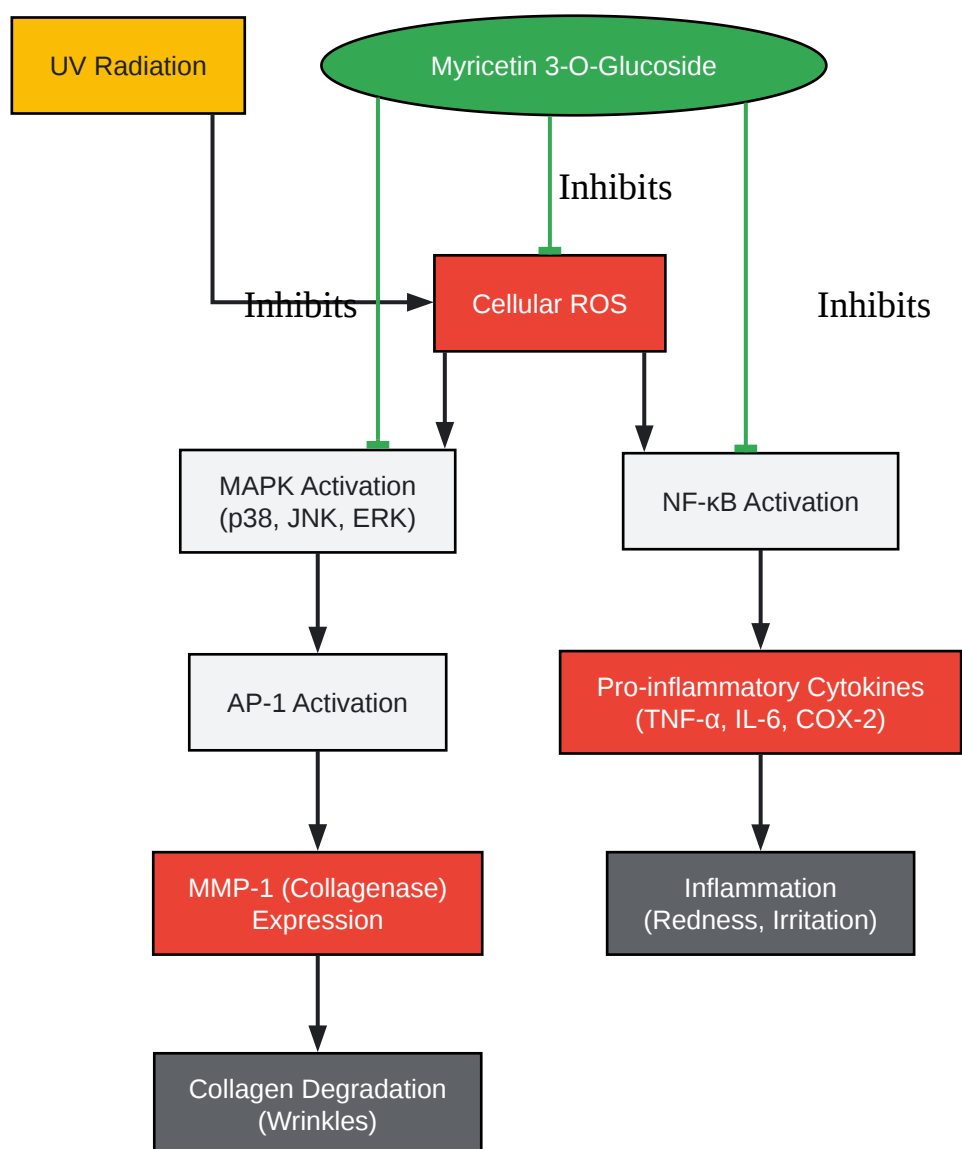
Table 3: Anti-inflammatory Activity

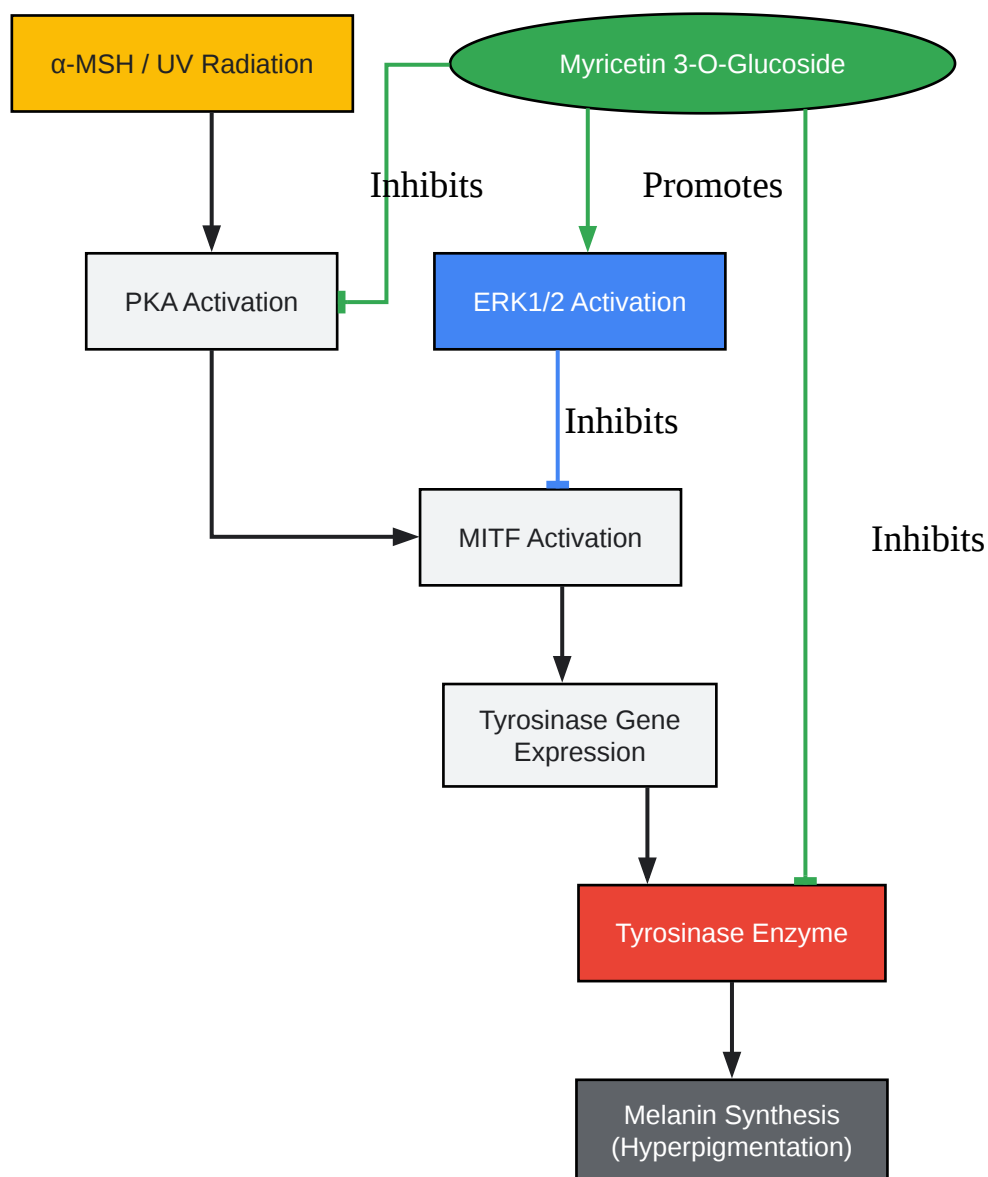
Compound	Model / Target	Effect	Concentration	Reference
Myricetin 3-O-β-D-galactopyranoside	UVA-irradiated Keratinocytes	\downarrow COX-2 by 51.7%	25 μM	[3]
Myricetin 3-O- β -D-galactopyranoside	UVA-irradiated Keratinocytes	\downarrow TNF- α by 66.6%	25 μ M	[3]

| Myricetin 3-O- β -D-galactopyranoside | UVA-irradiated Keratinocytes | \downarrow IL-6 by 81.3% | 25 μ M |[3] |

Signaling Pathway Diagrams

The diagrams below illustrate the key signaling pathways modulated by Myricetin and its derivatives in skin cells, providing a visual representation of its mechanism of action against inflammation and photoaging.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. Myricetin: a Multifunctional Flavonol in Biomedicine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Anticatabolic and Anti-Inflammatory Effects of Myricetin 3-O- β -d-Galactopyranoside in UVA-Irradiated Dermal Cells via Repression of MAPK/AP-1 and Activation of TGF β /Smad [mdpi.com]
- 4. Unlocking the Pharmacological Potential of Myricetin Against Various Pathogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Anticatabolic and Anti-Inflammatory Effects of Myricetin 3-O- β -d-Galactopyranoside in UVA-Irradiated Dermal Cells via Repression of MAPK/AP-1 and Activation of TGF β /Smad - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Antioxidant and Anti-Inflammatory Activity Determination of One Hundred Kinds of Pure Chemical Compounds Using Offline and Online Screening HPLC Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Flavonoids as tyrosinase inhibitors in in silico and in vitro models: basic framework of SAR using a statistical modelling approach - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Myricetin ameliorates the symptoms of collagen-induced arthritis in mice by inhibiting cathepsin K activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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